

Lofendazam vs clobazam comparative studies

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Lofendazam

CAS No.: 29176-29-2

Cat. No.: S533462

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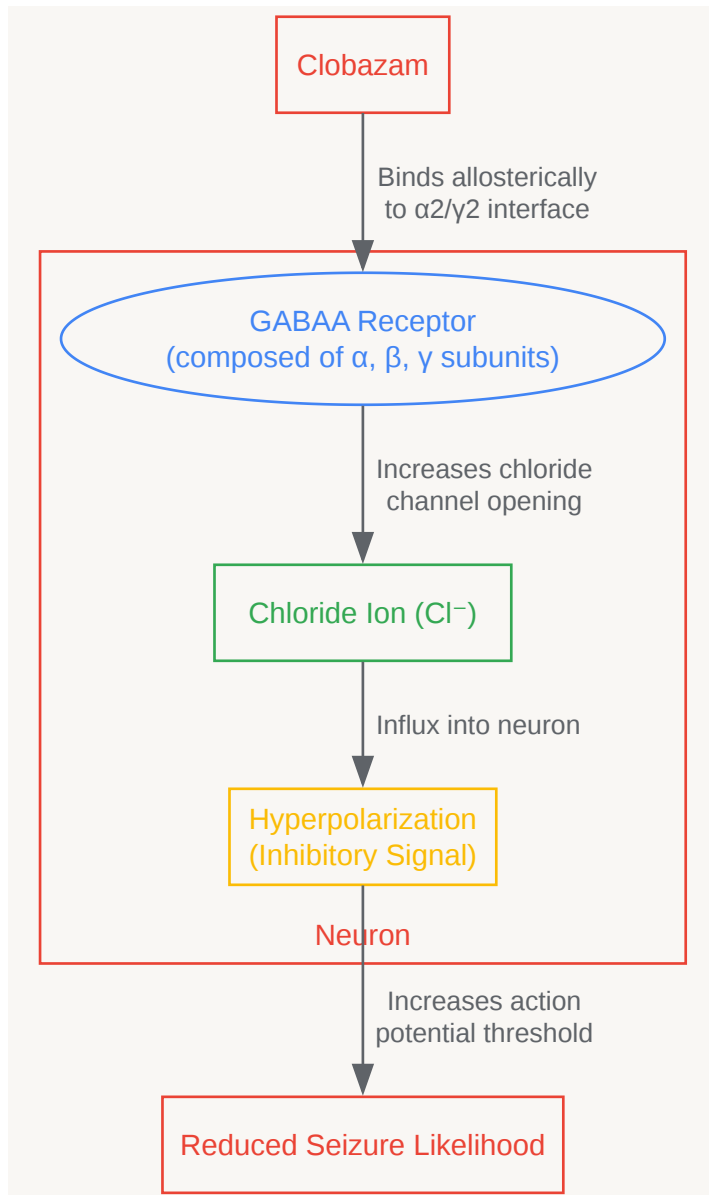
Available Data on Clobazam and Lofendazam

Feature	Clobazam	Lofendazam
Benzodiazepine Type	1,5-benzodiazepine [1] [2] [3]	1,5-benzodiazepine [4]
Primary Clinical Use	Adjunctive treatment for Lennox-Gastaut syndrome (LGS); also used for anxiety and other epilepsies [1] [2] [5]	Described as having sedative and anxiolytic effects; no detailed clinical use information available [4]
Mechanism of Action	Allosteric modulator of the GABA _A receptor; selective for the $\alpha 2$ subunit, which is associated with anticonvulsant activity [1] [3]	Information is lacking.

| **Key Pharmacokinetics** | • **Half-life:** ~36-42 hours (parent drug); ~59-82 hours (active metabolite N-desmethyloclobazam) [1] [2] [6] • **Metabolism:** Primarily by CYP3A4 and CYP2C19 [1] [2] [6] | Information is lacking. | | **Experimental/Clinical Data** | Extensive data from randomized controlled trials, pharmacokinetic studies, and cohort studies are available [7] [1] [5] | No experimental or clinical data was found in the search results. |

Clobazam's Mechanism of Action

While a direct comparison isn't possible, the mechanism of action for Clobazam is well-established. The following diagram illustrates how it exerts its antiseizure effects.



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This diagram shows that Clobazam binds to the GABAA receptor, enhancing the influx of chloride ions. This hyperpolarizes the neuron, making it less likely to fire and thus reducing the potential for seizures [1] [3].

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References

1. A Comprehensive Overview of the Clinical Pharmacokinetics ... [pmc.ncbi.nlm.nih.gov]
2. PharmGKB summary: clobazam pathway, pharmacokinetics [pmc.ncbi.nlm.nih.gov]
3. Clobazam: A Safe, Efficacious, and Newly Rediscovered ... [pmc.ncbi.nlm.nih.gov]
4. Lofendazam [en.wikipedia.org]
5. comparative effectiveness of clobazam in different epilepsy ... [aesnet.org]
6. Clobazam Therapeutic Drug Monitoring [pmc.ncbi.nlm.nih.gov]
7. Indirect comparison of clobazam and other therapies for ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Lofendazam vs clobazam comparative studies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b533462#lofendazam-vs-clobazam-comparative-studies>]

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